

A Technical Guide to the Solubility and Stability of Dipotassium Glycyrrhizinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipotassium Glycyrrhizinate*

Cat. No.: *B155457*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Dipotassium Glycyrrhizinate** (DPG), a widely used active ingredient derived from the licorice root (*Glycyrrhiza glabra*). Esteemed for its potent anti-inflammatory, soothing, and sebum-regulating properties, a thorough understanding of its physicochemical characteristics is paramount for effective formulation development, ensuring product efficacy and shelf-life.

Solubility Profile

Dipotassium Glycyrrhizinate is a water-soluble compound, a characteristic that makes it highly suitable for a variety of aqueous-based cosmetic and pharmaceutical formulations.^{[1][2]} Its solubility in different solvent systems is a critical factor for formulators.

Qualitative Solubility

Dipotassium Glycyrrhizinate exhibits a broad range of solubility in common pharmaceutical and cosmetic solvents. It is readily soluble in water, glycerin, propylene glycol, and hydroalcoholic mixtures.^{[1][3]} Conversely, it is only slightly soluble in absolute ethanol and ether.^[3] Its non-polar solubility is limited, as it is not soluble in butylene glycol, polyethylene glycols of low molecular weight, and oily phases such as caprylic/capric triglycerides.^[1]

Quantitative Solubility Data

While extensive quantitative solubility data across a range of temperatures is not readily available in published literature, some specific data points have been reported. These values are crucial for preparing stock solutions and understanding the concentration limits in various formulations.

Solvent	Temperature (°C)	Solubility
Water	Ambient	50 mg/mL (5.81 mM)[4]
DMSO	25	25 mg/mL (27.8 mM)[5]
DMSO	Ambient	5 mg/mL (5.81 mM)[4]

Note: The variability in reported DMSO solubility may be due to differences in experimental conditions or the hydration state of the DPG used.

Stability Profile

Dipotassium Glycyrrhizinate is generally considered a stable compound, though its stability can be influenced by several factors, including heat, pH, and light.

Thermal Stability

DPG demonstrates good thermal stability. It can tolerate short-term heating up to 85°C.[6] However, prolonged heating at temperatures above 100°C may lead to decomposition. One source indicates a melting point of >215°C with decomposition.

pH Stability

The pH of a formulation is a critical parameter affecting the stability of DPG. In aqueous solutions, **Dipotassium Glycyrrhizinate** can form a gel at a pH below 4.[6][7] A study on a related compound, glycyrrhizin, suggests that it is most stable at a pH of 8. The typical pH of a 1% aqueous solution of DPG is between 5 and 6.[1]

Photostability

While specific photodegradation studies on **Dipotassium Glycyrrhizinate** are not extensively documented in the reviewed literature, it is known that many active pharmaceutical ingredients

can be susceptible to degradation upon exposure to light. Standard protocols for assessing photostability are available and should be considered during formulation development.

Stability in Solution

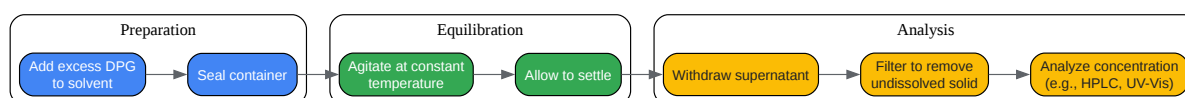
A study utilizing quantitative ^1H Nuclear Magnetic Resonance (qNMR) to assess the purity of DPG in a deuterium oxide (D_2O) solution found the compound to be stable for at least 24 hours at ambient temperature.[8] For long-term storage of stock solutions, it is recommended to store them at -20°C for up to one month or at -80°C for up to six months to prevent degradation.[4]

Experimental Protocols

For researchers and formulators who need to generate specific solubility and stability data for their unique formulations, the following methodologies are recommended.

Determination of Equilibrium Solubility (Saturation Shake-Flask Method)

This is a widely accepted method for determining the thermodynamic solubility of a compound.



[Click to download full resolution via product page](#)

Caption: Workflow for the Saturation Shake-Flask Solubility Method.

Methodology:

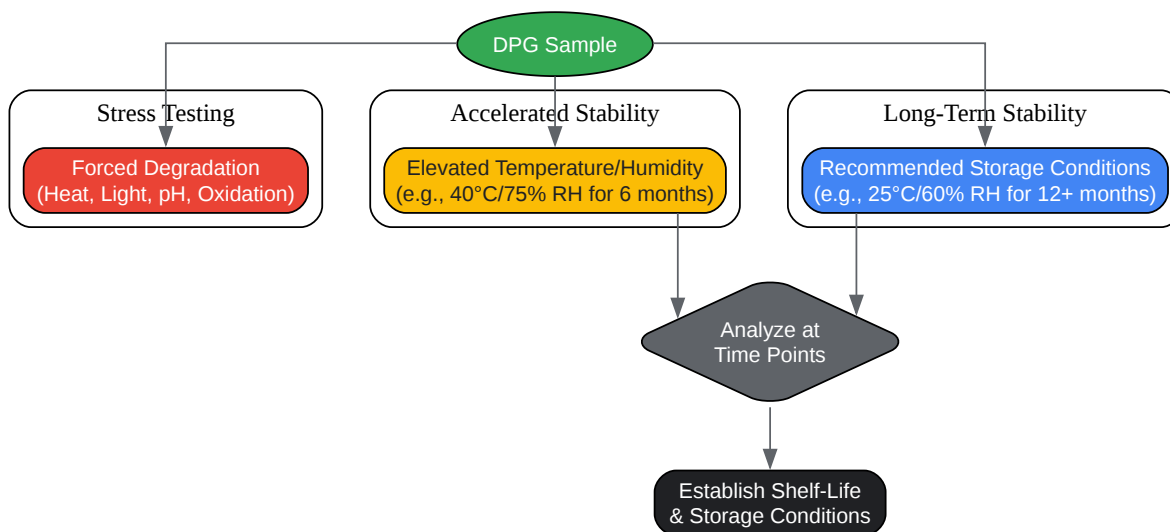
- Preparation: Add an excess amount of **Dipotassium Glycyrrhizinate** to the solvent of interest in a sealed container (e.g., a glass vial or flask).
- Equilibration: Agitate the mixture at a constant temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A mechanical shaker or orbital agitator is

recommended.

- **Phase Separation:** Allow the suspension to settle. Centrifugation can be used to facilitate the separation of the solid and liquid phases.
- **Sampling and Analysis:** Carefully withdraw an aliquot of the supernatant and immediately filter it through a suitable membrane filter (e.g., 0.45 μm) to remove any undissolved particles.
- **Quantification:** Analyze the concentration of DPG in the filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.

Stability Testing Protocol (ICH Guidelines)

To rigorously assess the stability of DPG in a drug substance or product, the guidelines provided by the International Council for Harmonisation (ICH) are the industry standard.



[Click to download full resolution via product page](#)

Caption: Overview of a typical stability testing workflow based on ICH guidelines.

Methodology:

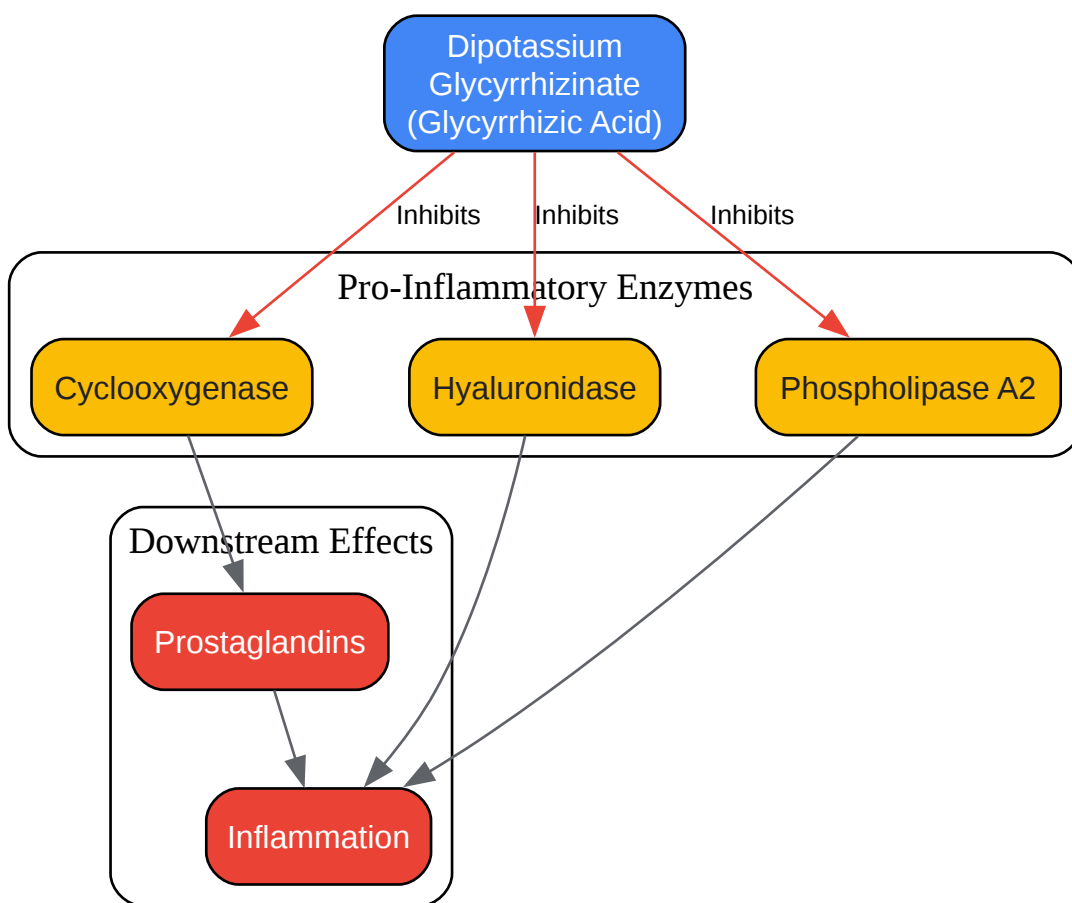
- **Forced Degradation (Stress Testing):** Subject the DPG sample to harsh conditions (e.g., high heat, humidity, intense light, acidic and basic conditions, and oxidation) to identify potential degradation products and pathways. This is crucial for developing a stability-indicating analytical method.
- **Stability-Indicating Method Development:** Develop and validate an analytical method (typically HPLC) that can accurately quantify DPG in the presence of its degradation products.
- **Long-Term and Accelerated Stability Studies:** Store multiple batches of the DPG substance or product under long-term (e.g., 25°C/60% RH) and accelerated (e.g., 40°C/75% RH) conditions.
- **Time-Point Analysis:** Pull samples at predetermined time intervals (e.g., 0, 3, 6, 9, 12, 18, 24 months for long-term studies) and analyze them for appearance, purity, moisture content, and degradation products using the validated stability-indicating method.
- **Data Evaluation:** Analyze the data to determine the degradation kinetics and establish a re-test period or shelf-life for the product.

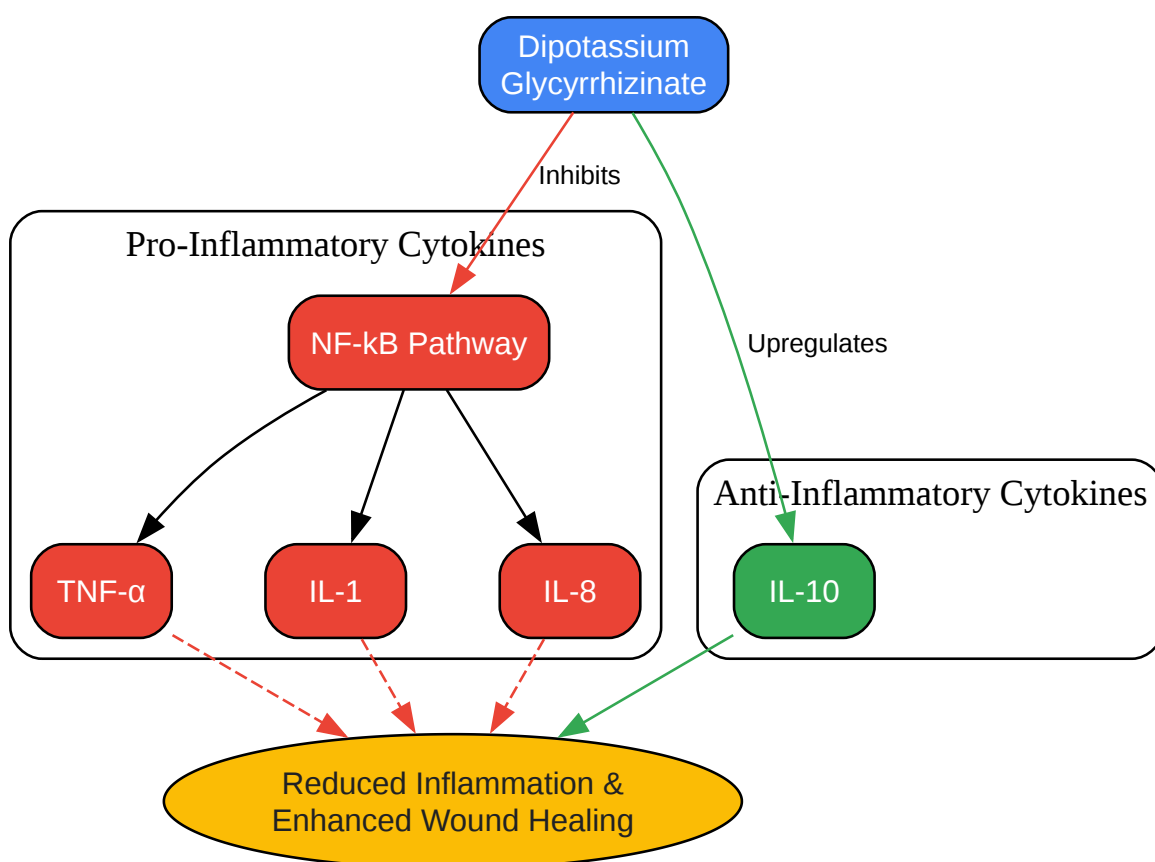
Signaling Pathways

The anti-inflammatory effects of **Dipotassium Glycyrrhizinate** are attributed to its active component, glycyrrhizic acid, which modulates several key signaling pathways involved in the inflammatory cascade.

Inhibition of Inflammatory Mediators

Glycyrrhizic acid has been shown to directly inhibit the activity of several enzymes that play a crucial role in the inflammatory process.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selectbotanical.com [selectbotanical.com]
- 2. Dipotassium Glycyrrhizinate 68797-35-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. Dipotassium glycyrrhizinate | 68797-35-3 [chemicalbook.com]
- 4. glpbio.com [glpbio.com]
- 5. selleckchem.com [selleckchem.com]

- 6. Dipotassium Glycyrrhizinate [alexmo-cosmetics.de]
- 7. media.knowde.com [media.knowde.com]
- 8. Quantitative ^1H Nuclear Magnetic Resonance Method for Assessing the Purity of Dipotassium Glycyrrhizinate [mdpi.com]
- To cite this document: BenchChem. [A Technical Guide to the Solubility and Stability of Dipotassium Glycyrrhizinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155457#solubility-and-stability-of-dipotassium-glycyrrhizinate-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com